

Solubilizing and storing GR231118 for research

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Compound of Interest

Compound Name: GR231118

Cat. No.: B549500

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Application Notes and Protocols for GR231118

For Researchers, Scientists, and Drug Development Professionals

Introduction

GR231118, also known as 1229U91, is a potent and selective peptide antagonist of the Neuropeptide Y (NPY) Y1 receptor and a potent agonist of the NPY Y4 receptor.^{[1][2]} It also exhibits weaker activity at the NPY Y2, Y5, and Y6 receptors.^{[1][2]} This dual activity makes it a valuable tool for investigating the physiological roles of these NPY receptor subtypes in various biological processes. These application notes provide detailed protocols for the solubilization and storage of **GR231118** to ensure its stability and efficacy in research applications.

Chemical Properties

A summary of the key chemical properties of **GR231118** is presented in the table below.

Property	Value	Reference
Molecular Weight	2352.77 g/mol	[3]
Molecular Formula	C110H170N34O24	[3]
Synonyms	1229U91, GW1229	[1][3]
Compound Class	Peptide	[4]

Solubilization Protocol

The solubility of **GR231118** in common laboratory solvents has not been extensively published. However, based on its peptide structure, the following protocol is recommended for preparing stock solutions. It is advisable to perform a small-scale solubility test before preparing a large stock solution.

Materials:

- **GR231118** powder
- Dimethyl sulfoxide (DMSO), sterile, anhydrous
- Sterile, nuclease-free water or aqueous buffer (e.g., PBS, pH 7.2-7.4)
- Sterile, polypropylene microcentrifuge tubes

Procedure for Preparing a 10 mM Stock Solution in DMSO:

- Aseptic Technique: Perform all steps under sterile conditions in a laminar flow hood to prevent microbial contamination.
- Weighing: Accurately weigh the desired amount of **GR231118** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.35 mg of **GR231118** (MW = 2352.77 g/mol).
- Initial Solubilization: Add the appropriate volume of anhydrous DMSO to the vial containing the **GR231118** powder. For 1 mL of a 10 mM solution, this would be 100 μ L of DMSO.
- Mixing: Gently vortex or sonicate the solution until the peptide is completely dissolved. Visually inspect the solution to ensure there are no visible particles.
- Dilution (Optional but Recommended): For many cell-based assays, it is recommended to further dilute the DMSO stock solution with an aqueous buffer to minimize the concentration of DMSO in the final working solution. Slowly add the aqueous buffer to the DMSO stock solution while gently mixing. Be cautious as high concentrations of organic solvent can cause precipitation of the peptide. A common final DMSO concentration in cell culture media is $\leq 0.1\%$.

Note: The optimal solvent and concentration for your specific application may vary. It is recommended to test the solubility in small volumes of different solvents (e.g., water, PBS, ethanol) if DMSO is not suitable for your experimental setup.

Storage Recommendations

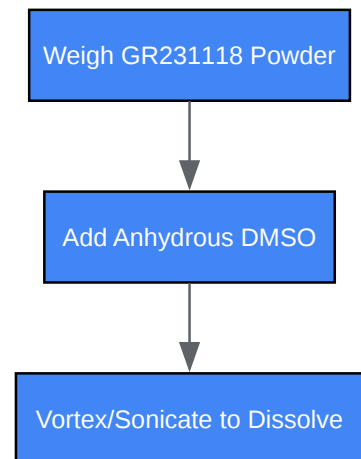
Proper storage of **GR231118** is critical to maintain its biological activity and prevent degradation.

Storage Condition	Recommendation	Duration
Solid (Powder)	Store desiccated at -20°C.[3]	Long-term
Stock Solution in DMSO	Aliquot into single-use volumes and store at -20°C or -80°C. Avoid repeated freeze-thaw cycles.	Up to 6 months at -20°C; Up to 12 months at -80°C (general guidance)
Aqueous Solutions	Prepare fresh for each experiment. If short-term storage is necessary, store at 4°C for no more than 24 hours. Avoid storing in aqueous solutions for extended periods due to the risk of degradation and microbial growth.	Short-term (hours to days)

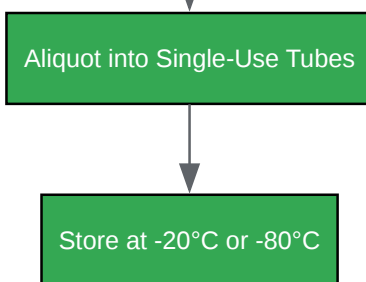
Experimental Workflow: Solubilization and Storage

Workflow for GR231118 Solubilization and Storage

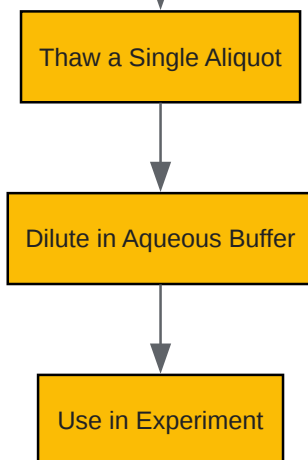
Preparation of Stock Solution



Storage



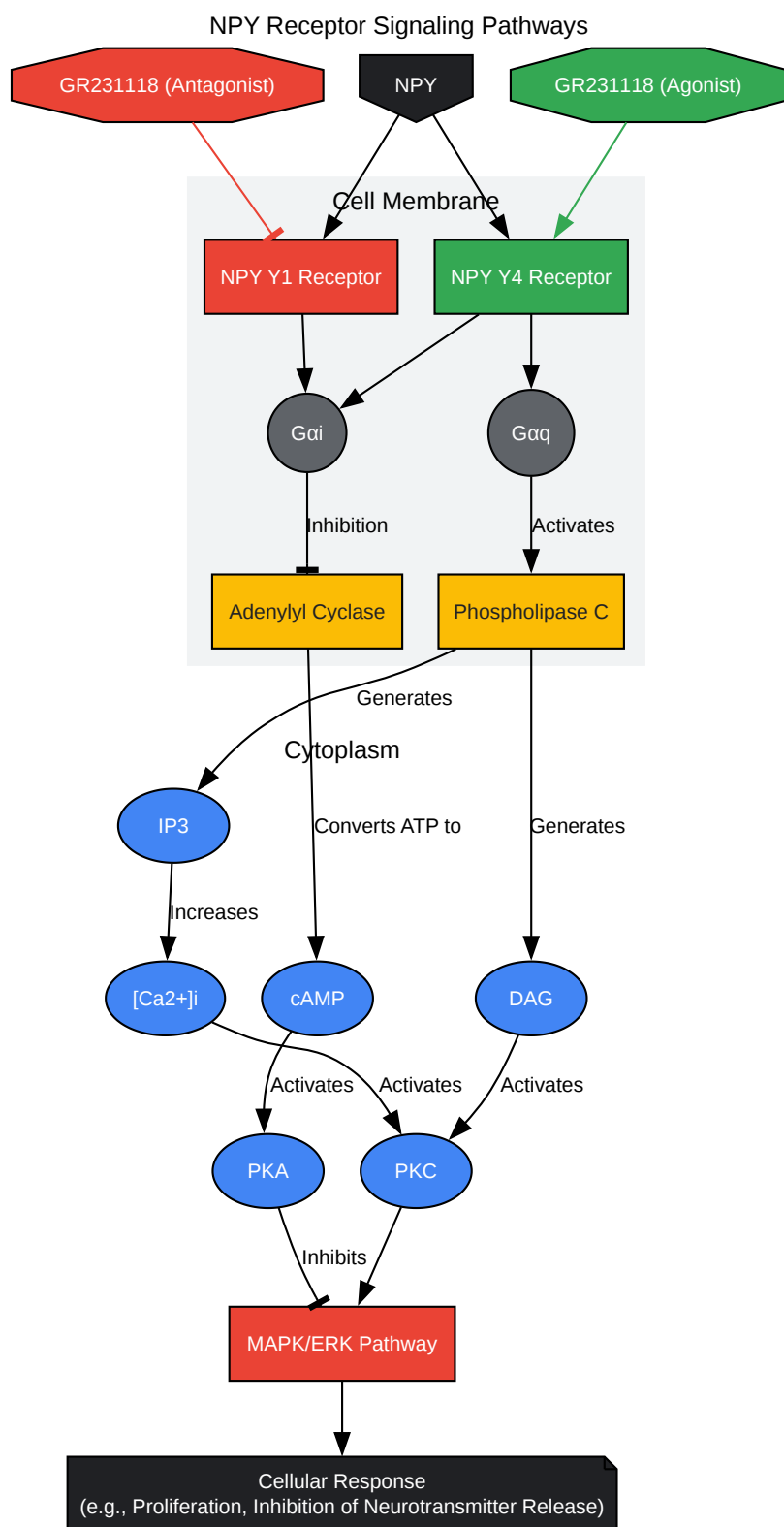
Experimental Use

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Caption: A streamlined workflow for preparing and storing **GR231118** stock solutions.

Signaling Pathway of NPY Receptors Modulated by **GR231118**

GR231118 acts on NPY receptors, which are G protein-coupled receptors (GPCRs). The primary signaling pathway for the Y1 receptor, which **GR231118** antagonizes, and the Y4 receptor, which it agonizes, involves the modulation of adenylyl cyclase and intracellular calcium levels.



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Caption: **GR231118** modulates NPY receptor signaling, affecting downstream pathways.

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